

# Application Notes and Protocols: Synthesis of Unsymmetrical Succinates Using Methyl Succinyl Chloride

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## Compound of Interest

Compound Name: *Methyl succinyl chloride*

CAS No.: 44806-45-3

Cat. No.: B3060499

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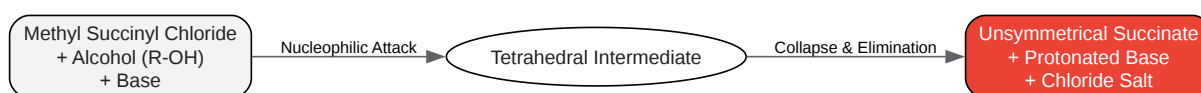
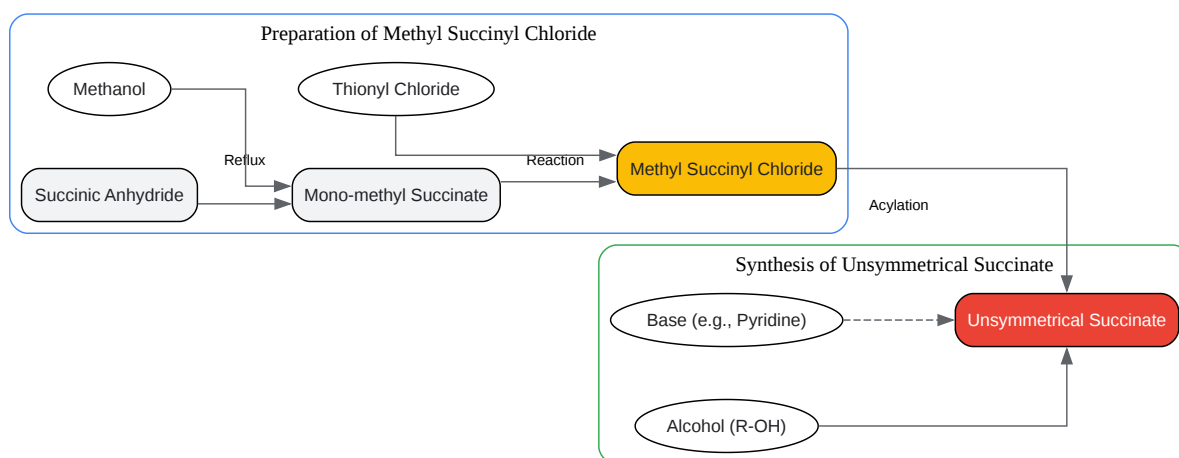
## Introduction

Unsymmetrical succinates are valuable intermediates in the synthesis of a wide range of biologically active molecules, including pharmaceuticals, agrochemicals, and fine chemicals. Their bifunctional nature allows for the introduction of diverse substituents, enabling the fine-tuning of physicochemical and biological properties. **Methyl succinyl chloride**, a reactive mono-ester acid chloride of succinic acid, serves as a key building block for the efficient and regioselective synthesis of these unsymmetrical diesters. This document provides detailed protocols and application notes for the synthesis of unsymmetrical succinates utilizing **methyl succinyl chloride**.

**Methyl succinyl chloride**, also known as 3-(carbomethoxy)propionyl chloride, possesses two distinct reactive sites: a highly reactive acyl chloride and a less reactive methyl ester.[1] This differential reactivity allows for the selective reaction of the acyl chloride with an alcohol to form an unsymmetrical succinate, leaving the methyl ester intact for potential further modification.[2]

## General Reaction Scheme

The overall synthetic strategy involves a two-step process. The first step is the preparation of the key intermediate, **methyl succinyl chloride**, from succinic anhydride and methanol, followed by chlorination. The second step is the reaction of **methyl succinyl chloride** with a desired alcohol to yield the unsymmetrical succinate.



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## References

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- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
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